

# 1,1,3,3-Tetramethyldisiloxane CAS number 3277-26-7

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## Compound of Interest

Compound Name: 1,1,3,3-Tetramethyldisiloxane

Cat. No.: B107390

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An In-depth Technical Guide to **1,1,3,3-Tetramethyldisiloxane** (CAS 3277-26-7)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1,1,3,3-Tetramethyldisiloxane** (TMDS), identified by CAS number 3277-26-7, is the smallest commercially available hydrosiloxane derivative.<sup>[1]</sup> With the chemical formula  $C_4H_{14}OSi_2$  and a molecular weight of approximately 134.32 g/mol, this versatile organosilicon compound is a cornerstone in modern synthesis and material science.<sup>[2][3]</sup> It is a colorless, clear liquid recognized for its utility as a mild, inexpensive, and non-toxic reducing agent, a crucial intermediate for organopolysiloxanes, and a key reactant in hydrosilylation reactions.<sup>[1][4][5][6]</sup> Its unique reactivity, stemming from the two silicon-hydride (Si-H) bonds, makes it an attractive and safer alternative to other highly reactive reducing agents like lithium aluminum hydride.<sup>[7][8][9]</sup> This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for professionals in research and development.

## Physical and Chemical Properties

**1,1,3,3-Tetramethyldisiloxane** is a highly flammable, volatile liquid that is soluble in many organic solvents but reacts with water.<sup>[10][11][12]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>14</sub> OSi <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	134.32 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Colorless, clear liquid	<a href="#">[4]</a>
Density	0.757 - 0.76 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[11]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Boiling Point	70-71 °C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[11]</a> <a href="#">[13]</a>
Melting Point	-78 °C	<a href="#">[4]</a>
Refractive Index	1.3669 - 1.370 at 20 °C	<a href="#">[5]</a> <a href="#">[11]</a> <a href="#">[13]</a>
Flash Point	-12 °C	<a href="#">[13]</a>
Autoignition Temp.	208 °C	<a href="#">[13]</a>
Viscosity	0.56 cSt at 25 °C	<a href="#">[13]</a>
Enthalpy of Vaporization	7.25 kcal/mol	<a href="#">[13]</a>

## Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **1,1,3,3-Tetramethyldisiloxane**. The following table summarizes the available spectroscopic data.

Spectroscopic Technique	Availability / Key Features	Source(s)
<sup>1</sup> H NMR	Data available, shows characteristic Si-H proton signals.	<a href="#">[15]</a>
<sup>13</sup> C NMR	Data available.	<a href="#">[16]</a>
Mass Spectrometry	Data available.	<a href="#">[16]</a> <a href="#">[17]</a>
IR Spectroscopy	Data available, confirms the presence of Si-O-Si functionality.	<a href="#">[16]</a> <a href="#">[18]</a>
Raman Spectroscopy	Data available.	<a href="#">[16]</a>

## Synthesis and Preparation

**1,1,3,3-Tetramethyldisiloxane** can be synthesized through several methods, with the reduction of its dichloro-analogue being a prominent and high-yield approach.<sup>[1]</sup><sup>[19]</sup>

### Experimental Protocol: Reduction of 1,1,3,3-Tetramethyl-1,3-dichloro-1,3-disiloxane

This process provides TMDS in high yield through the reduction of an inexpensive and readily available starting material.<sup>[19]</sup>

Materials:

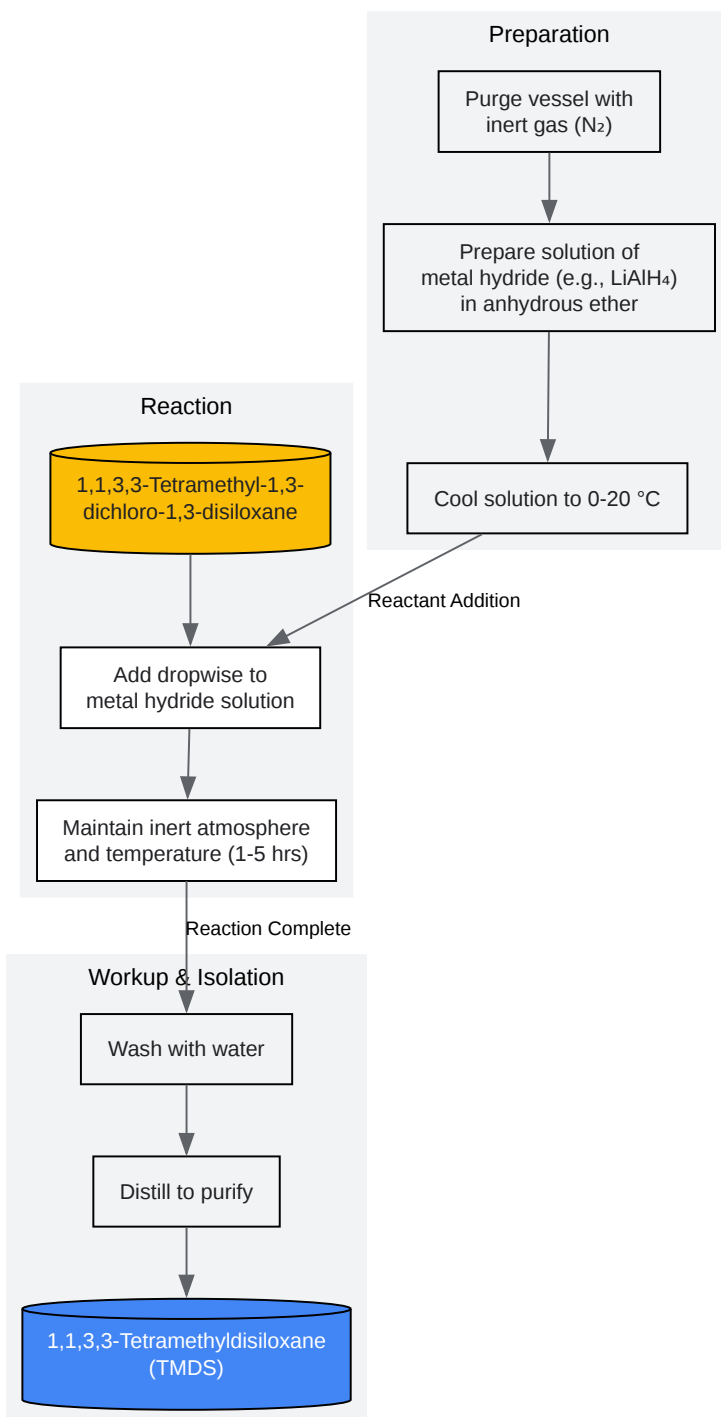
- 1,1,3,3-Tetramethyl-1,3-dichloro-1,3-disiloxane
- Metal hydride reducing agent (e.g., Lithium aluminum hydride ( $\text{LiAlH}_4$ ) or Sodium aluminum hydride ( $\text{NaAlH}_4$ ))<sup>[19]</sup>
- Anhydrous ether solvent (e.g., Diethyl ether or Tetrahydrofuran (THF))<sup>[19]</sup>
- Inert gas (e.g., Nitrogen)<sup>[19]</sup>

Procedure:

- In a reaction vessel purged with an inert gas, prepare a solution of the metal hydride (0.5 to 2 mole equivalents per mole of the dichlorodisiloxane) in the anhydrous ether solvent.<sup>[19]</sup>
- Cool the solution to a temperature between 0 °C and 20 °C.<sup>[19]</sup>
- Add the 1,1,3,3-tetramethyl-1,3-dichloro-1,3-disiloxane dropwise to the cooled metal hydride solution while maintaining the inert atmosphere and temperature.<sup>[19]</sup>
- Allow the reaction to proceed for 1 to 5 hours, depending on the specific reactants and temperature.<sup>[19]</sup>
- After the reaction is complete, the resulting mixture is carefully worked up, typically involving washing with water, followed by distillation to isolate the pure **1,1,3,3-tetramethyldisiloxane** product.<sup>[19]</sup>

- The final product can be obtained in yields as high as 93%.<sup>[19]</sup>

## Workflow: Synthesis of TMDS via Reduction



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Caption: Synthesis of TMDS via reduction of its dichloro-analogue.

## Key Applications and Reactions

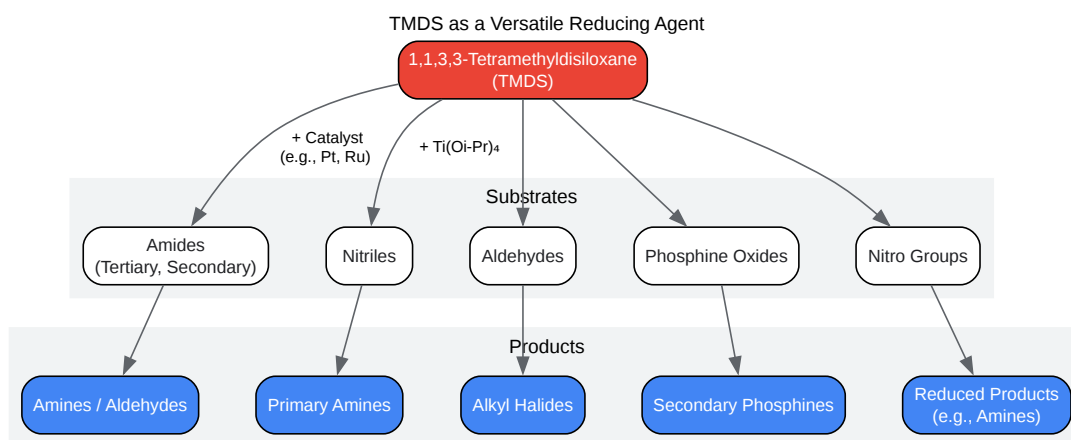
TMDS is a versatile reagent with broad applications in organic synthesis and polymer chemistry, primarily as a reducing agent and a key component in hydrosilylation.

### As a Reducing Agent

TMDS is valued as a mild and selective reducing agent, often activated by transition metal catalysts.<sup>[7][8][9]</sup> It provides a safe and efficient method for the reduction of various functional groups.<sup>[8][9]</sup>

Key Reductions:

- **Amides to Amines or Aldehydes:** In the presence of catalysts like platinum or ruthenium complexes, TMDS can effectively reduce tertiary and secondary amides to their corresponding amines.<sup>[8][9][20]</sup>
- **Nitriles to Amines:** A TMDS/titanium(IV) isopropoxide system can convert aromatic and aliphatic nitriles into primary amines in nearly quantitative yields.<sup>[1]</sup>
- **Aldehydes/Epoxides to Alkyl Halides:** TMDS can be used for the direct synthesis of alkyl halides from aldehydes and epoxides.<sup>[1][6]</sup>
- **Reductive Cleavage of C-O Bonds:** It is employed in the reductive cleavage of otherwise inert carbon-oxygen bonds.<sup>[1][21]</sup>
- **Other Reductions:** Notable applications also include the reduction of phosphine oxides, nitro groups, and the hydrogenolysis of aryl-chlorine bonds.<sup>[8][9][21]</sup>



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Caption: Reduction pathways enabled by **1,1,3,3-Tetramethyldisiloxane**.

## In Hydrosilylation Reactions

The Si-H bonds in TMDS readily add across unsaturated carbon-carbon bonds in the presence of a catalyst, a process known as hydrosilylation.[21][22] This reaction is fundamental for synthesizing a wide array of functionalized organosilicon compounds and for crosslinking silicone polymers.[21][23]

## Experimental Protocol: General Hydrosilylation of an Alkene

This protocol outlines a typical procedure for the transition metal-catalyzed addition of TMDS to an alkene.

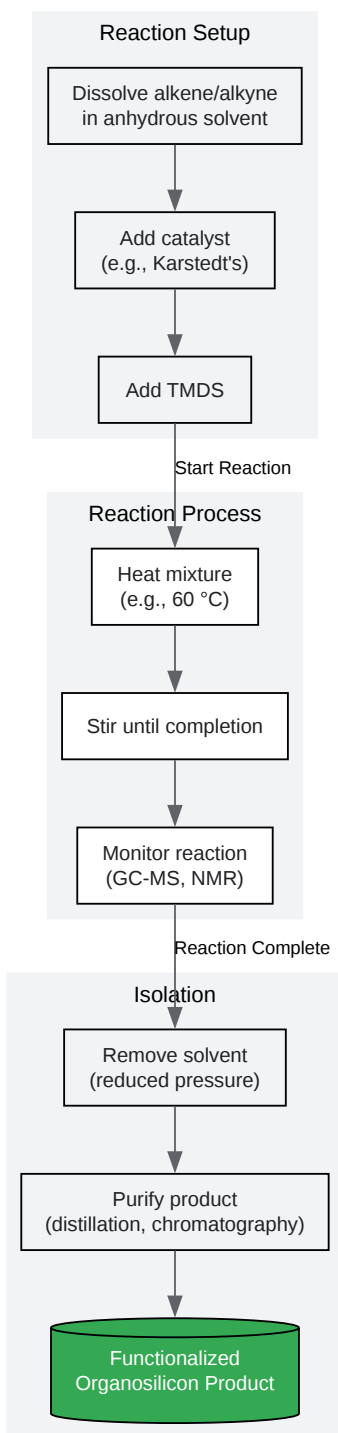
## Materials:

- **1,1,3,3-Tetramethyldisiloxane** (TMDS)
- Alkene or alkyne substrate
- Hydrosilylation catalyst (e.g., Karstedt's catalyst (platinum-based),  $[\text{RhCl}(\text{cod})]_2$ )[\[21\]](#)[\[22\]](#)
- Anhydrous solvent (e.g., Toluene)[\[21\]](#)

## Procedure:

- To a solution of the alkene substrate in an anhydrous solvent, add the hydrosilylation catalyst (catalytic amount, e.g.,  $10^{-4}$  mol per Rh).[\[21\]](#)
- Add **1,1,3,3-Tetramethyldisiloxane** to the mixture. The stoichiometry will depend on whether mono- or bis-functionalization is desired.
- Heat the reaction mixture to the required temperature (e.g., 60 °C) and stir for the necessary duration until the reaction is complete, as monitored by techniques like GC-MS or NMR.[\[21\]](#)
- Upon completion, the solvent is typically removed under reduced pressure, and the product is purified using methods such as distillation or column chromatography.

## Experimental Workflow: Hydrosilylation

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Caption: A typical experimental workflow for a hydrosilylation reaction using TMDS.



## Intermediate in Silicone and Pharmaceutical Synthesis

TMDS is a vital building block for specialty silicones. It can be used as a "stopper" to introduce terminal Si-H groups into organopolysiloxane structures.<sup>[24]</sup> It is also used to produce materials like silicone rubber, silicone gel, and methyl hydrogen silicone oil.<sup>[25]</sup> In the pharmaceutical industry, it serves as a raw material for synthesizing compounds such as non-ionic contrast agents.<sup>[26][27]</sup>

## Safety and Handling

**1,1,3,3-Tetramethyldisiloxane** is a hazardous substance that requires careful handling. It is highly flammable and may cause irritation to the eyes, skin, and respiratory system.<sup>[10][12]</sup>

Hazard Information	Details	Source(s)
Signal Word	Danger	<sup>[15][28][29]</sup>
GHS Hazard Statements	H225: Highly flammable liquid and vapour. H361d: Suspected of damaging the unborn child. Also cited as causing skin and serious eye irritation.	<sup>[12][15][28]</sup>
GHS Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P243: Take action to prevent static discharges. P280: Wear protective gloves/protective clothing/eye protection/face protection. P403+P235: Store in a well-ventilated place. Keep cool.	<sup>[28][29][30]</sup>

Storage and Handling Recommendations:

- Storage: Store in original, tightly sealed containers in an approved, cool, dry, and well-ventilated flame-proof area.[10][28][30] Keep away from heat, ignition sources, and direct sunlight.[28]
- Handling: Use in a well-ventilated area.[10] Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[10][30] Ground and bond containers and receiving equipment to prevent static discharge.[28][30] Use non-sparking tools.[28][30]
- Incompatibilities: Avoid contact with oxidizing agents, acids, bases, water, and metals.[10][12]
- Spills: In case of a spill, remove all ignition sources, ventilate the area, and use a liquid-absorbent material for cleanup.[10][29]

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